

Technical Profile: 5-(Methoxymethoxy)-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 5-(Methoxymethoxy)-2-methylbenzaldehyde

Cat. No.: B12103799

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Strategic Protection Strategies for Toluene-Derived Scaffolds

Executive Summary

5-(Methoxymethoxy)-2-methylbenzaldehyde (CAS 1596367-35-9) is a specialized synthetic intermediate used primarily in the construction of complex pharmaceutical scaffolds. It represents a "masked" form of 5-hydroxy-2-methylbenzaldehyde, where the phenolic hydroxyl is protected as a methoxymethyl (MOM) ether.

For the drug development professional, this compound offers a critical tactical advantage: orthogonal reactivity. By masking the acidic phenol, researchers can perform base-sensitive transformations on the aldehyde (e.g., Wittig olefination) or radical functionalizations on the benzylic methyl group without interference. This guide outlines the chemical identity, synthesis protocols, and safety considerations for this intermediate.

Chemical Identity & Properties

Property	Data
Chemical Name	5-(Methoxymethoxy)-2-methylbenzaldehyde
CAS Number	1596367-35-9
Molecular Formula	C ₁₀ H ₁₂ O ₃
Molecular Weight	180.20 g/mol
Precursor Phenol	5-Hydroxy-2-methylbenzaldehyde (CAS 23942-00-9)
Physical State	Pale yellow oil or low-melting solid (approx. melting range 35–45 °C)
Solubility	Soluble in DCM, THF, EtOAc; Insoluble in water
Stability	Acid-labile (MOM group); Air-sensitive (Aldehyde oxidation)

Strategic Utility: Why This Intermediate?

In complex synthesis, the "2-methyl-5-hydroxy" substitution pattern is common in bioactive natural products and kinase inhibitors. However, the free phenol is problematic during key carbon-carbon bond-forming steps.

- **Solubility Enhancement:** The MOM group significantly increases lipophilicity compared to the free phenol, facilitating purification in organic solvents.
- **Base Resistance:** Unlike esters or silyl ethers, the MOM ether is stable to strong bases (e.g., n-BuLi, LDA), allowing for lithiation or Grignard addition to the aldehyde.
- **Benzylic Functionalization:** The protection prevents phenoxide formation, which would otherwise quench radical bromination (NBS) attempts at the ortho-methyl position.

Synthesis Protocols

As a Senior Application Scientist, I recommend two distinct routes. Method A is the industry standard for yield and reliability, while Method B is a "green" alternative that avoids the use of

carcinogenic MOM-chloride.

Method A: Standard MOM-Cl Protection (High Yield)

Use this method for small-scale, high-value synthesis where yield is paramount.

Reagents:

- Starting Material: 5-Hydroxy-2-methylbenzaldehyde (1.0 equiv)
- Chloromethyl methyl ether (MOM-Cl) (1.2 equiv) [DANGER: Carcinogen]
- N,N-Diisopropylethylamine (DIPEA) (1.5 equiv)
- Solvent: Dichloromethane (DCM) (anhydrous)

Protocol:

- Setup: Flame-dry a round-bottom flask and purge with Nitrogen ().
- Dissolution: Dissolve 5-hydroxy-2-methylbenzaldehyde in anhydrous DCM (0.2 M concentration). Cool to 0 °C in an ice bath.
- Base Addition: Add DIPEA dropwise via syringe. The solution may darken slightly.
- Protection: Add MOM-Cl dropwise over 10 minutes. Note: MOM-Cl is volatile and highly toxic; use a dedicated fume hood.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (30% EtOAc/Hexanes).
- Workup: Quench with saturated
 . Extract with DCM (3x). Wash combined organics with brine, dry over
 , and concentrate.
- Purification: Flash column chromatography (SiO₂, 10-20% EtOAc in Hexanes).

Method B: Dimethoxymethane Activation (Green Alternative)

Use this method to avoid MOM-Cl handling restrictions.

Reagents:

- Dimethoxymethane (Methylal) (Solvent/Reagent)
- Phosphorus Pentoxide (
) (1.0 equiv)

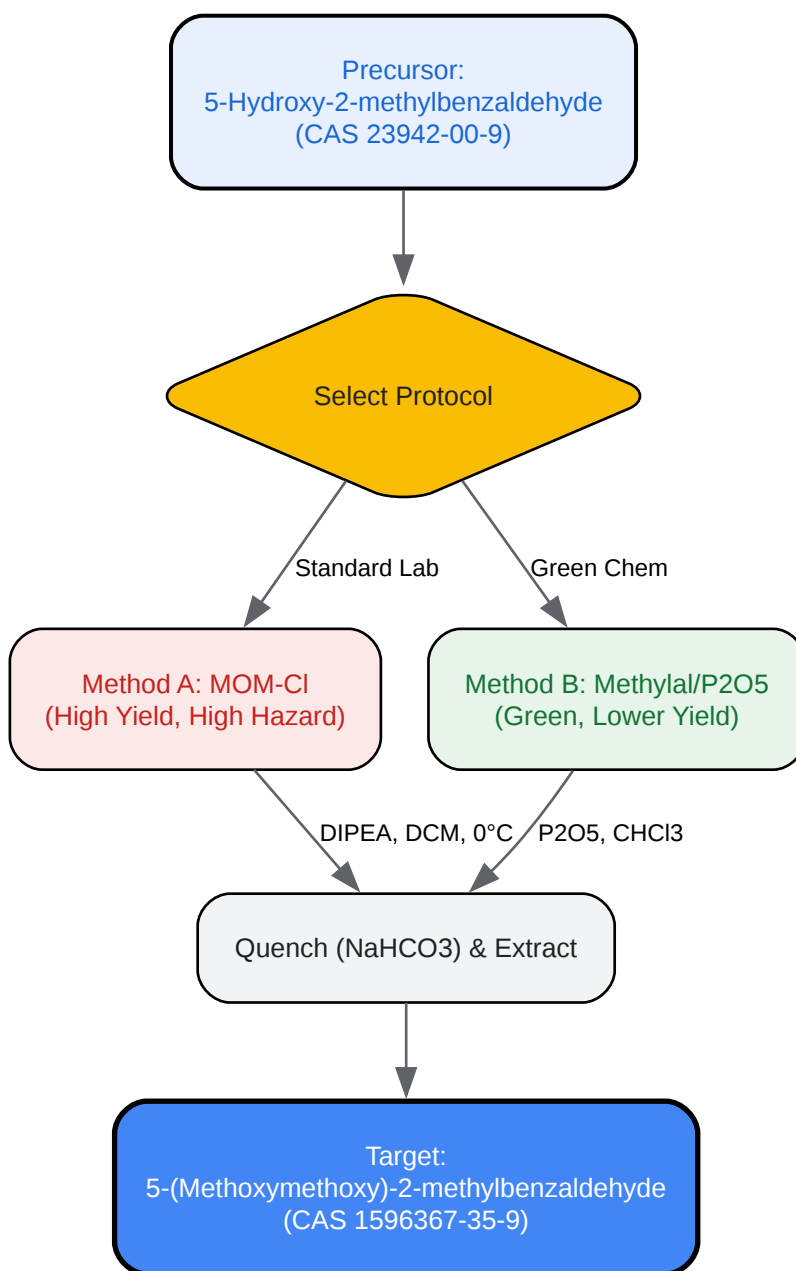
Protocol:

- Dissolve the phenol in excess dimethoxymethane.
- Add
 portion-wise at 0 °C.
- Stir vigorously at RT for 12 hours.
- Decant the liquid from the gummy residue and quench with ice water.
- Extract and purify as above. Note: Yields are typically 10–15% lower than Method A.

Visualizations

Diagram 1: Synthesis Workflow

This flowchart visualizes the decision matrix for synthesis based on available reagents and safety constraints.

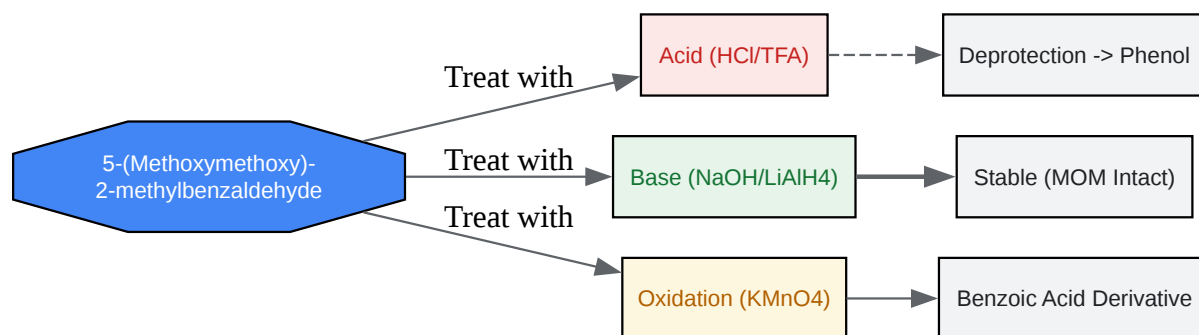


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Caption: Decision matrix for synthesizing CAS 1596367-35-9 via standard or green protocols.

Diagram 2: Reactivity & Deprotection Logic

Understanding the stability profile is crucial for multi-step synthesis.



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Caption: Stability profile of the MOM-protected intermediate under various reaction conditions.

Handling & Safety (E-E-A-T Critical)

1. MOM-Chloride Hazard: The primary safety concern in the synthesis of this compound is the use of Chloromethyl methyl ether (MOM-Cl).

- Risk: It is a known human carcinogen (OSHA regulated).
- Control: It must be handled in a certified chemical fume hood. Double-gloving (Nitrile over Laminate) is recommended.
- Destruction: Excess MOM-Cl should be quenched with aqueous ammonia or concentrated sodium hydroxide before disposal.

2. Aldehyde Stability: Like most benzaldehydes, CAS 1596367-35-9 is prone to autoxidation to the benzoic acid if exposed to air for prolonged periods.

- Storage: Store under an inert atmosphere (Argon/Nitrogen) at 2–8 °C.

References

- Boroncore. (n.d.). **5-(Methoxymethoxy)-2-methylbenzaldehyde** (CAS 1596367-35-9) Product Catalog. Retrieved from
- Greene, T. W., & Wuts, P. G. M. (2014). Greene's Protective Groups in Organic Synthesis. John Wiley & Sons. (Standard text for MOM protection methodologies).

- Sigma-Aldrich. (n.d.). 5-Hydroxy-2-methylbenzaldehyde (Precursor CAS 23942-00-9).[1]
Retrieved from
- Occupational Safety and Health Administration (OSHA). Methyl chloromethyl ether - 1910.1006. Retrieved from

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Sources

- [1. 5-Hydroxy-2-methylbenzaldehyde | C₈H₈O₂ | CID 585875 - PubChem](#)
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